

# The Environmental Fate of Tetrahydromyrcenol: A Technical Guide

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## Compound of Interest

Compound Name: *Tetrahydromyrcenol*

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This technical guide provides a comprehensive overview of the current understanding of the environmental fate of **Tetrahydromyrcenol** (CAS No. 18479-57-7), a widely used fragrance ingredient. The information is compiled from publicly available data, including predictive models and safety assessments from regulatory and industry bodies. While specific experimental reports for **Tetrahydromyrcenol** are not fully available in the public domain, this guide synthesizes the existing knowledge on its biodegradability, bioaccumulation potential, and abiotic degradation pathways.

## Executive Summary

**Tetrahydromyrcenol** is a saturated tertiary alcohol used extensively in consumer products. Its environmental fate is characterized by ready biodegradability, a low potential for bioaccumulation, and predicted degradation in the atmosphere. While specific experimental data on its hydrolysis and photolysis in aquatic environments are limited, its chemical structure as a tertiary alcohol suggests resistance to oxidative degradation pathways. This document outlines the key environmental parameters of **Tetrahydromyrcenol**, details the likely experimental methodologies based on international guidelines, and provides visualizations of its environmental pathways.

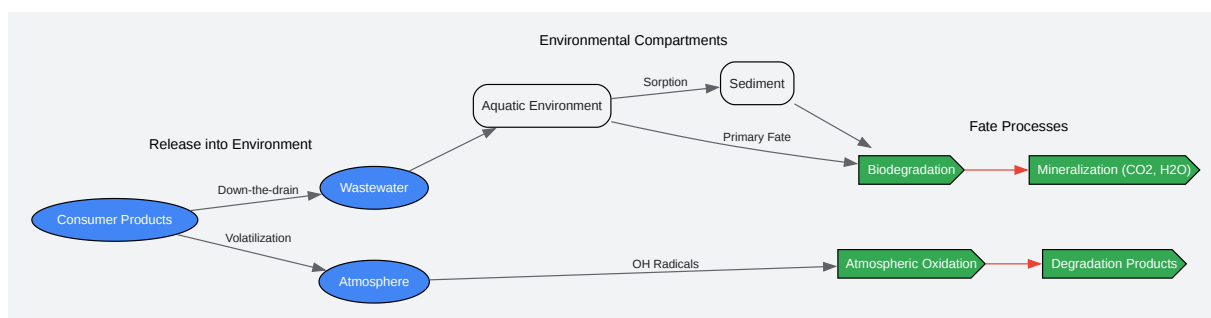
## Physicochemical Properties

A summary of the key physicochemical properties of **Tetrahydromyrcenol** is presented below. These properties are crucial for predicting its environmental distribution and partitioning.

Property	Value	Source
Molecular Formula	C10H22O	[1]
Molecular Weight	158.28 g/mol	[1]
Water Solubility	188.9 mg/L (estimated)	-
Vapor Pressure	0.114 mm Hg at 25°C (estimated)	-
Log Kow (Octanol-Water Partition Coefficient)	3.60 (estimated)	-
Henry's Law Constant	$5.47 \times 10^{-5}$ atm-m <sup>3</sup> /mole (estimated)	-

## Environmental Fate and Pathways

The environmental fate of a chemical is determined by a combination of transport and transformation processes. For **Tetrahydromyrcenol**, the key pathways are biodegradation in soil and water, and atmospheric oxidation.



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Key environmental fate pathways for **Tetrahydromyrcenol**.

## Biodegradation

**Tetrahydromyrcenol** is considered to be readily biodegradable.[2] This is a critical factor in mitigating its persistence in the environment.

### Quantitative Data

Parameter	Value	Method	Source
Biodegradation	72.0%	Readily Biodegradable	[2]
Ultimate Biodegradation (Biowin3)	2.6373 (weeks-months)	Estimation Model	-
Primary Biodegradation (Biowin4)	3.4659 (days-weeks)	Estimation Model	-

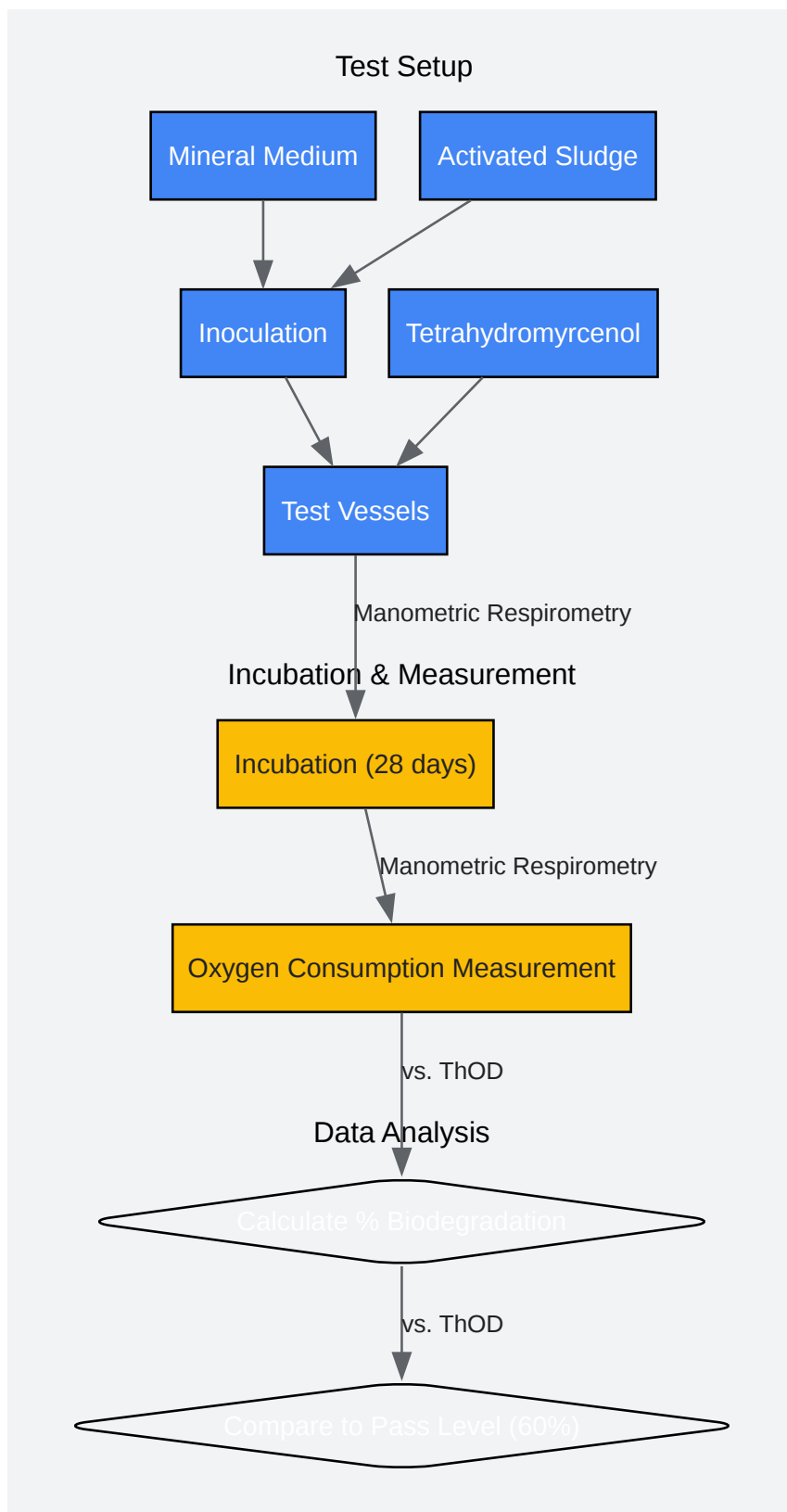
## Experimental Protocol: Ready Biodegradability - OECD 301F (Manometric Respirometry Test)

While the specific report for **Tetrahydromyrcenol** is not publicly available, the "readily biodegradable" classification suggests a study following a standard guideline such as OECD 301F was likely conducted.<sup>[3][4][5]</sup>

**Objective:** To determine the potential for rapid and ultimate biodegradation of the test substance in an aerobic aqueous medium.

### Methodology:

- **Test System:** A defined volume of mineral medium, inoculated with a mixed population of microorganisms from activated sludge, is placed in a closed respirometer.
- **Test Substance Addition:** A known concentration of **Tetrahydromyrcenol** is added to the test vessels.
- **Incubation:** The vessels are incubated at a constant temperature (e.g., 20-25°C) in the dark for 28 days.
- **Measurement:** The consumption of oxygen is measured over time using a manometer. This is compared to the theoretical oxygen demand (ThOD) or chemical oxygen demand (COD) of the substance.
- **Control and Reference:** Blank controls (inoculum only) and reference controls (a readily biodegradable substance like sodium benzoate) are run in parallel to ensure the viability of the inoculum and the test system.
- **Pass Level:** A substance is considered readily biodegradable if it reaches at least 60% of its ThOD within a 10-day window during the 28-day test period.



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Workflow for OECD 301F Ready Biodegradability Test.

## Bioaccumulation

The potential for a substance to bioaccumulate in organisms is a key consideration in environmental risk assessment. The octanol-water partition coefficient (Log Kow) is a primary indicator of this potential.

### Quantitative Data

Parameter	Value	Method	Source
Log Kow	3.60	KOWWIN v1.67 estimate	-
Bioconcentration Factor (BCF)	110.7 L/kg wet-wt	Regression-based method	-

A Log Kow of 3.60 suggests a moderate potential for bioaccumulation. However, the substance's ready biodegradability is expected to significantly mitigate this potential in the environment.

## Abiotic Degradation

**Hydrolysis:** The EPI Suite™ model could not estimate the rate of hydrolysis for **Tetrahydromyrcenol**. As a tertiary alcohol, it is generally resistant to hydrolysis under typical environmental pH conditions (pH 4-9).[2][6][7] The C-O bond in tertiary alcohols is sterically hindered, making nucleophilic attack by water less likely.[7]

**Photolysis:** Direct photolysis in water is not expected to be a significant degradation pathway for **Tetrahydromyrcenol** as it does not contain chromophores that absorb light in the environmentally relevant UV spectrum (>290 nm). Indirect photolysis, mediated by reaction with photochemically produced reactive species like hydroxyl radicals, may occur, but specific data for **Tetrahydromyrcenol** is not available. Studies on other tertiary alcohols suggest that photocatalytic degradation can occur, but this is highly dependent on environmental conditions.[8][9]

**Atmospheric Oxidation:** In the atmosphere, **Tetrahydromyrcenol** is expected to be degraded by reaction with photochemically-produced hydroxyl (OH) radicals.

## Quantitative Data

Parameter	Value	Method	Source
OH Rate Constant	12.7836 x 10 <sup>-12</sup> cm <sup>3</sup> /molecule-sec	AopWin v1.92	-
Atmospheric Half-Life	10.040 hours (12-hr day; 1.5E6 OH/cm <sup>3</sup> )	AopWin v1.92	-

This relatively short atmospheric half-life indicates that **Tetrahydromyrcenol** that volatilizes is unlikely to persist in the atmosphere or be transported over long distances. The primary degradation mechanism is likely H-atom abstraction from the C-H bonds by OH radicals.[\[10\]](#)  
[\[11\]](#)

## Ecotoxicity

**Tetrahydromyrcenol** is classified as harmful to aquatic life with long-lasting effects.[\[1\]](#)

## Quantitative Data

Endpoint	Value	Species	Method	Source
Acute Aquatic Toxicity (Category 3)	H402: Harmful to aquatic life	-	GHS Classification	<a href="#">[1]</a>
Chronic Aquatic Toxicity (Category 3)	H412: Harmful to aquatic life with long lasting effects	-	GHS Classification	<a href="#">[1]</a>
96-h LC50 (Fish)	27.8 mg/L (read-across)	-	-	<a href="#">[12]</a>

Experimental Protocol: Fish, Acute Toxicity Test - OECD 203

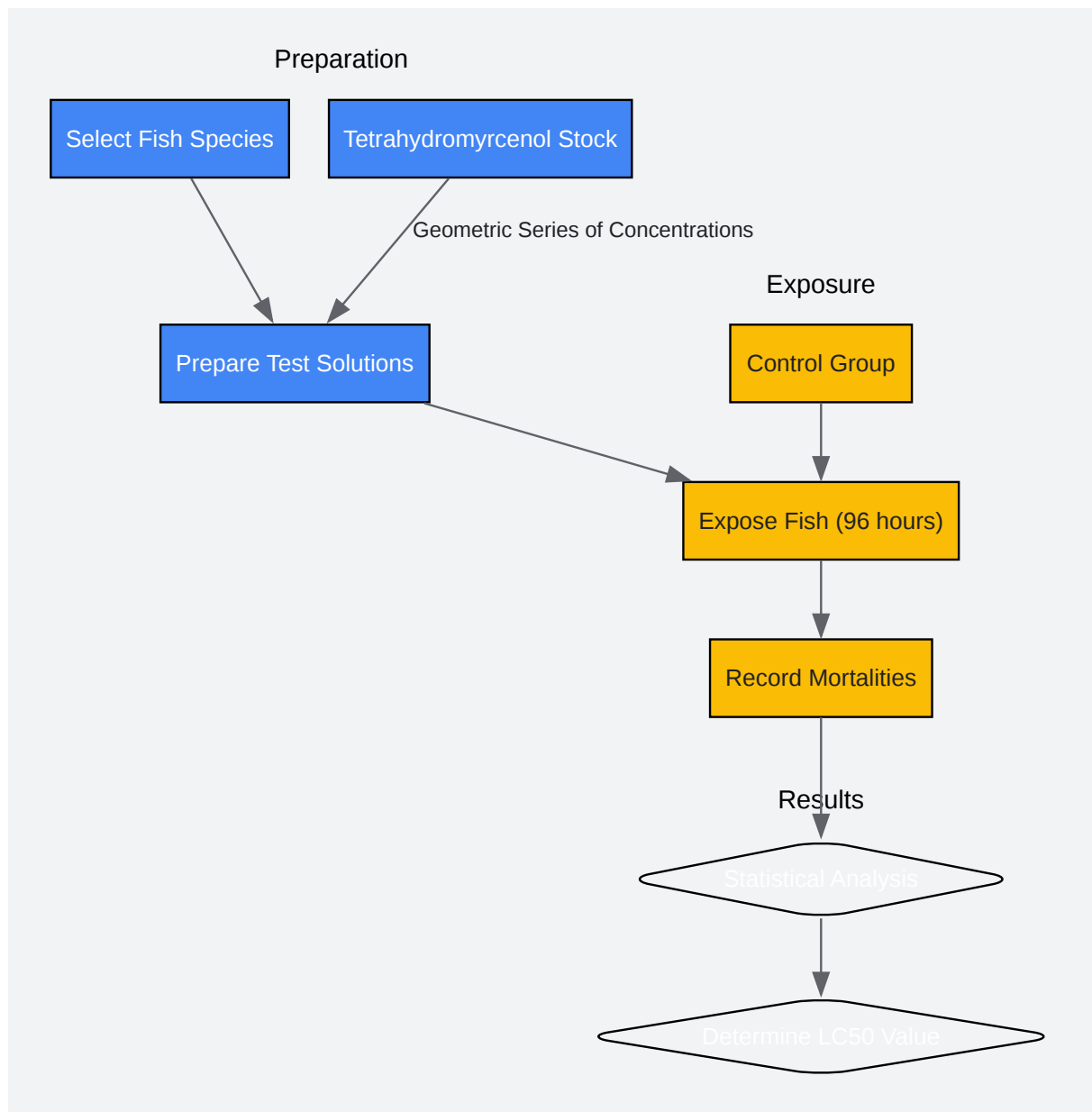
The aquatic toxicity of **Tetrahydromyrcenol** to fish was likely determined following a standardized protocol such as OECD 203.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Objective: To determine the concentration of a substance that is lethal to 50% of the test fish (LC50) over a 96-hour exposure period.

Methodology:

- Test Organism: A standard fish species (e.g., Zebrafish, Rainbow Trout) is selected.
- Test Conditions: Fish are exposed to a range of concentrations of **Tetrahydromyrcenol** in water under controlled conditions (temperature, light, oxygen).
- Exposure Duration: The exposure period is typically 96 hours.
- Observations: Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
- Data Analysis: The LC50 value and its 95% confidence limits are calculated using statistical methods.





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Workflow for OECD 203 Fish Acute Toxicity Test.

## Conclusion

Based on the available data, **Tetrahydromyrcenol** is not expected to be a persistent or bioaccumulative substance in the environment. Its primary removal mechanism is through

biodegradation in aquatic and terrestrial systems. Atmospheric residence time is also predicted to be short due to rapid oxidation. While it is classified as harmful to aquatic organisms, the risk is mitigated by its ready biodegradability. Further experimental studies on its hydrolysis and photolysis under various environmental conditions would provide a more complete picture of its environmental fate. The methodologies presented in this guide, based on OECD guidelines, represent the standard for assessing the environmental safety of chemicals like **Tetrahydromyrcenol**.

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